

N-Despropyl Gamithromycin vs Gamithromycin chemical difference

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Compound of Interest

Compound Name: *N-Despropyl Gamithromycin*

CAS No.: 145388-07-4

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Technical Whitepaper: Structural and Functional Analysis of Gamithromycin and its Primary Metabolite **N-Despropyl Gamithromycin**

Executive Summary

Gamithromycin (Zactran®) represents a distinct evolution in the azalide subclass of macrolide antibiotics. Its efficacy in treating Bovine Respiratory Disease (BRD) is functionally linked to its unique 7a-position alkylation—specifically, a propyl group attached to the nitrogen of the 15-membered lactone ring.

This guide analyzes the critical divergence between the parent drug (Gamithromycin) and its primary dealkylated metabolite/degradation product, **N-Despropyl Gamithromycin**. While the parent molecule exhibits exceptional pharmacokinetics (PK) characterized by rapid absorption and prolonged lung tissue residence, the removal of the propyl moiety significantly alters the molecule's lipophilicity, basicity, and antimicrobial potency. Accurate discrimination between these two species is critical for residue depletion studies and stability-indicating assays.

Chemical Architecture & Structural Divergence

The defining structural feature of Gamithromycin is the alkylation of the 7a-nitrogen in the azalide ring. Most first-generation azalides possess a methyl group here; Gamithromycin possesses a propyl group. This extension increases lipophilicity, facilitating rapid transport across the pulmonary epithelial barrier.

Comparative Chemical Identity

Feature	Gamithromycin (Parent)	N-Despropyl Gamithromycin (Metabolite)
CAS Registry	145435-72-9	145414-17-1 (Ref. Std.)
Molecular Formula		
Molecular Weight	777.04 g/mol	~735.0 g/mol
Functional Change	Tertiary Amine (at 7a-N)	Secondary Amine (at 7a-N)
Lipophilicity (LogP)	High (facilitates lung accumulation)	Reduced (increased polarity)
Key Structural Loss	Propyl group ()	Replaced by Hydrogen ()

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Note on Nomenclature: In regulatory and stability contexts, "N-Despropyl Gamithromycin" refers to the removal of the propyl chain from the 7a-position. Depending on pH and solvent conditions, this secondary amine can undergo further intramolecular cyclization (e.g., forming a 10,13-imino ether), but for metabolic profiling, the open-ring dealkylated form is the primary target.

Physicochemical Implications of Dealkylation

The transition from Gamithromycin to **N-Despropyl Gamithromycin** is not merely a loss of mass; it is a functional shift in the molecule's behavior.

- **Basicity Shift:** The 7a-nitrogen changes from a tertiary amine to a secondary amine. Secondary amines are generally more reactive and have different pKa values, potentially affecting the molecule's lysosomal trapping mechanism (the "ion trap" effect crucial for macrolide accumulation in phagocytes).
- **Lipophilicity Drop:** The loss of the three-carbon propyl chain reduces the hydrophobic surface area. This likely correlates with a faster washout from lipid-rich tissues (lung) compared to the parent drug.
- **Metabolic Significance:** N-dealkylation is a classic Phase I metabolic pathway mediated by hepatic Cytochrome P450 (CYP) enzymes.^[1] While biliary excretion of the unchanged parent is the major route for Gamithromycin, the presence of the N-despropyl variant indicates oxidative metabolism.

Analytical Methodology: LC-MS/MS Determination

Discriminating the parent from the metabolite requires precise mass spectrometry transitions. Because the desosamine sugar moiety remains intact during N-dealkylation, both molecules share common fragment ions, making chromatographic separation and precursor ion selection critical.

Experimental Protocol: Extraction & Detection

Objective: Quantify Gamithromycin and **N-Despropyl Gamithromycin** in bovine plasma.

Step 1: Sample Preparation (Protein Precipitation)

- Aliquot 200 µL of plasma into a 1.5 mL centrifuge tube.
- Add 20 µL of Internal Standard (Gamithromycin-d3 or Tulathromycin).
- Add 600 µL of Acetonitrile (ACN) containing 0.1% Formic Acid to precipitate proteins.
- Vortex vigorously for 30 seconds.

- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer supernatant to an autosampler vial. Dilute 1:1 with water if peak shape is poor due to solvent strength.

Step 2: LC Conditions

- Column: C18 Reverse Phase (e.g., Hypersil GOLD or Acquity BEH C18), 50 x 2.1 mm, 1.9 µm.
- Mobile Phase A: 10 mM Ammonium Acetate in Water (pH 9.0 adjusted with Ammonium Hydroxide). Alkaline pH is preferred for azalides to improve peak shape and sensitivity.
- Mobile Phase B: Acetonitrile.[2]
- Gradient: 10% B to 90% B over 4 minutes.

Step 3: MS/MS Transitions (MRM Mode)

Analyte	Precursor Ion	Product Ion (Quant)	Product Ion (Qual)	Collision Energy (eV)
Gamithromycin	777.5	158.2 (Desosamine)	619.4 (Loss of Sugar)	35 / 25
N-Despropyl	735.5	158.2 (Desosamine)	577.4 (Loss of Sugar)	35 / 25

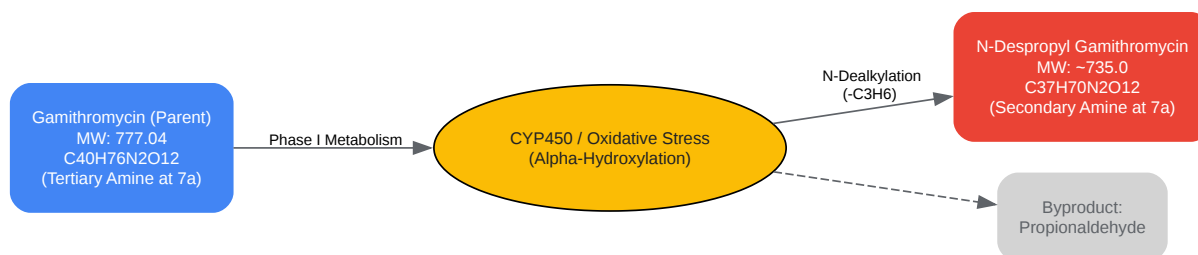
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Technical Insight: The mass shift of -42 Da (777 → 735) confirms the loss of the propyl group (mass 43, replaced by H mass 1).

Visualizing the Pathway & Workflow

The following diagrams illustrate the structural relationship and the analytical workflow logic.

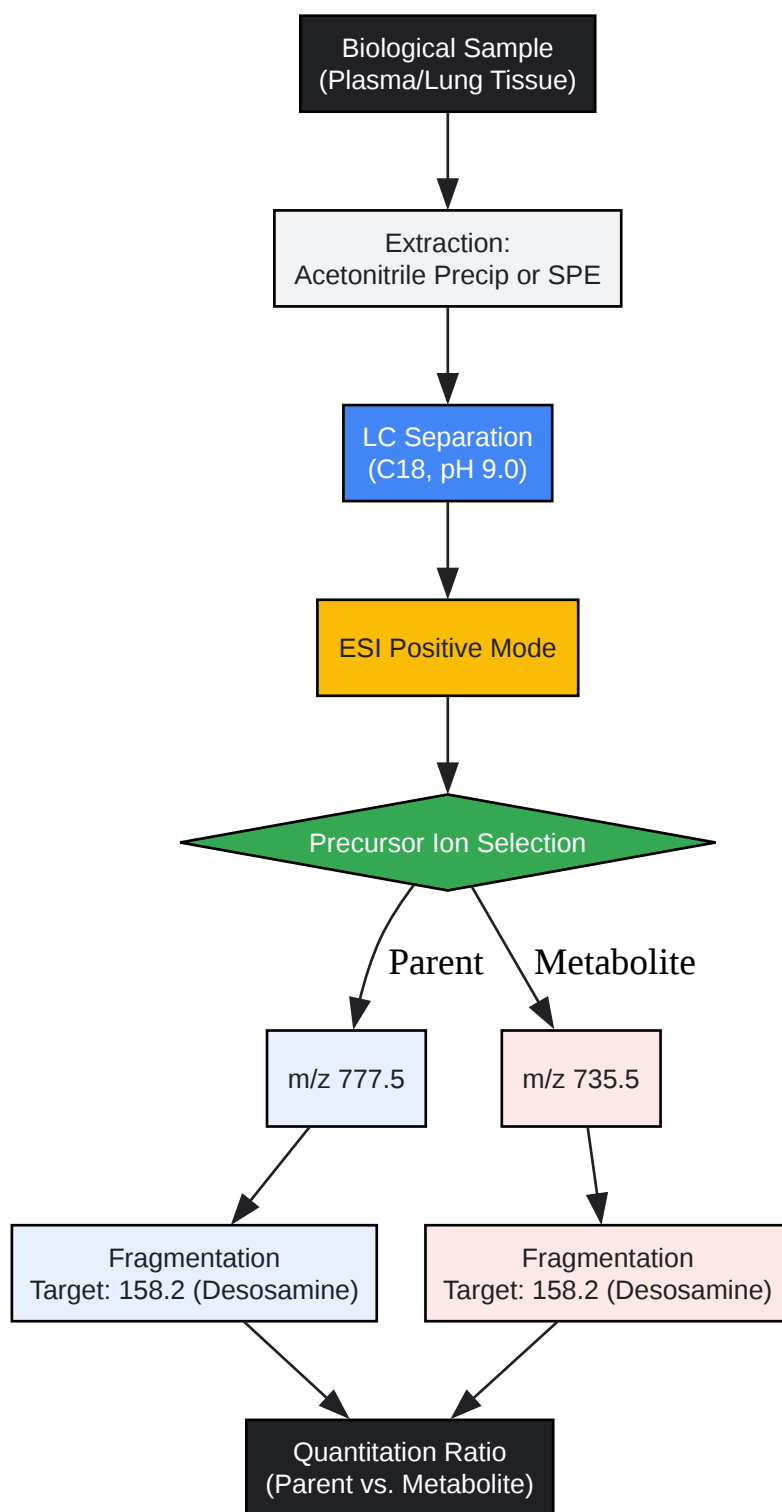
Figure 1: Structural Degradation & Metabolic Pathway



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Caption: Figure 1 illustrates the N-dealkylation pathway where the 7a-propyl group is removed, resulting in the secondary amine metabolite.

Figure 2: LC-MS/MS Decision Logic



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Caption: Figure 2 outlines the analytical decision tree for simultaneous quantification of parent and metabolite.

Regulatory & Quality Control Context

In drug development, monitoring **N-Despropyl Gamithromycin** is essential for two reasons:

- **Residue Depletion:** While the parent drug is the marker residue, the presence of metabolites can interfere with total residue calculations if not chromatographically resolved.
- **Stability Testing:** **N-Despropyl Gamithromycin** is a known degradation product under stress conditions (oxidative or acidic stress). Its appearance in the drug product (Zactran) indicates instability.

Limit of Quantitation (LOQ): Modern LC-MS/MS methods should achieve an LOQ of 1–5 ng/mL for both species in plasma to support pharmacokinetic modeling.

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